

Refining experimental design for NPS ALX Compound 4a research

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Compound of Interest

Compound Name: NPS ALX Compound 4a

Cat. No.: B8085309

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Technical Support Center: NPS ALX Compound 4a

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in refining their experimental design for **NPS ALX Compound 4a** research.

Frequently Asked Questions (FAQs)

Q1: What is **NPS ALX Compound 4a** and what is its primary mechanism of action?

A1: **NPS ALX Compound 4a** is a potent and selective antagonist of the 5-hydroxytryptamine-6 (5-HT₆) receptor.^{[1][2][3]} Its primary mechanism of action is to bind to the 5-HT₆ receptor and block the binding of the endogenous ligand, serotonin. This inhibition modulates downstream signaling pathways.^[1]

Q2: What are the key in vitro parameters for **NPS ALX Compound 4a**?

A2: The key in vitro parameters for **NPS ALX Compound 4a** are its half-maximal inhibitory concentration (IC₅₀) and its binding affinity (K_i). These values indicate the potency of the compound as a 5-HT₆ receptor antagonist.

Q3: In what solvent should I dissolve **NPS ALX Compound 4a**?

A3: **NPS ALX Compound 4a** is soluble in DMSO, with a solubility of up to 100 mM.^[4] For cell-based assays, it is recommended to prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in the appropriate cell culture medium.

Q4: How should I store **NPS ALX Compound 4a**?

A4: For long-term storage, it is recommended to store the solid compound at -20°C for up to three years. Stock solutions in DMSO can be stored at -80°C for up to one year. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.

Data Presentation

In Vitro Potency and Affinity of NPS ALX Compound 4a

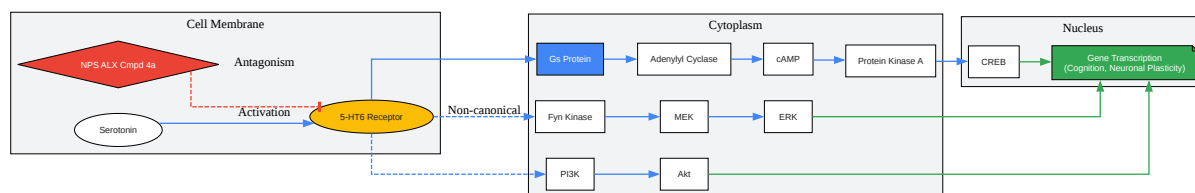
Parameter	Value	Reference
IC50	7.2 nM	
Ki	0.2 nM	

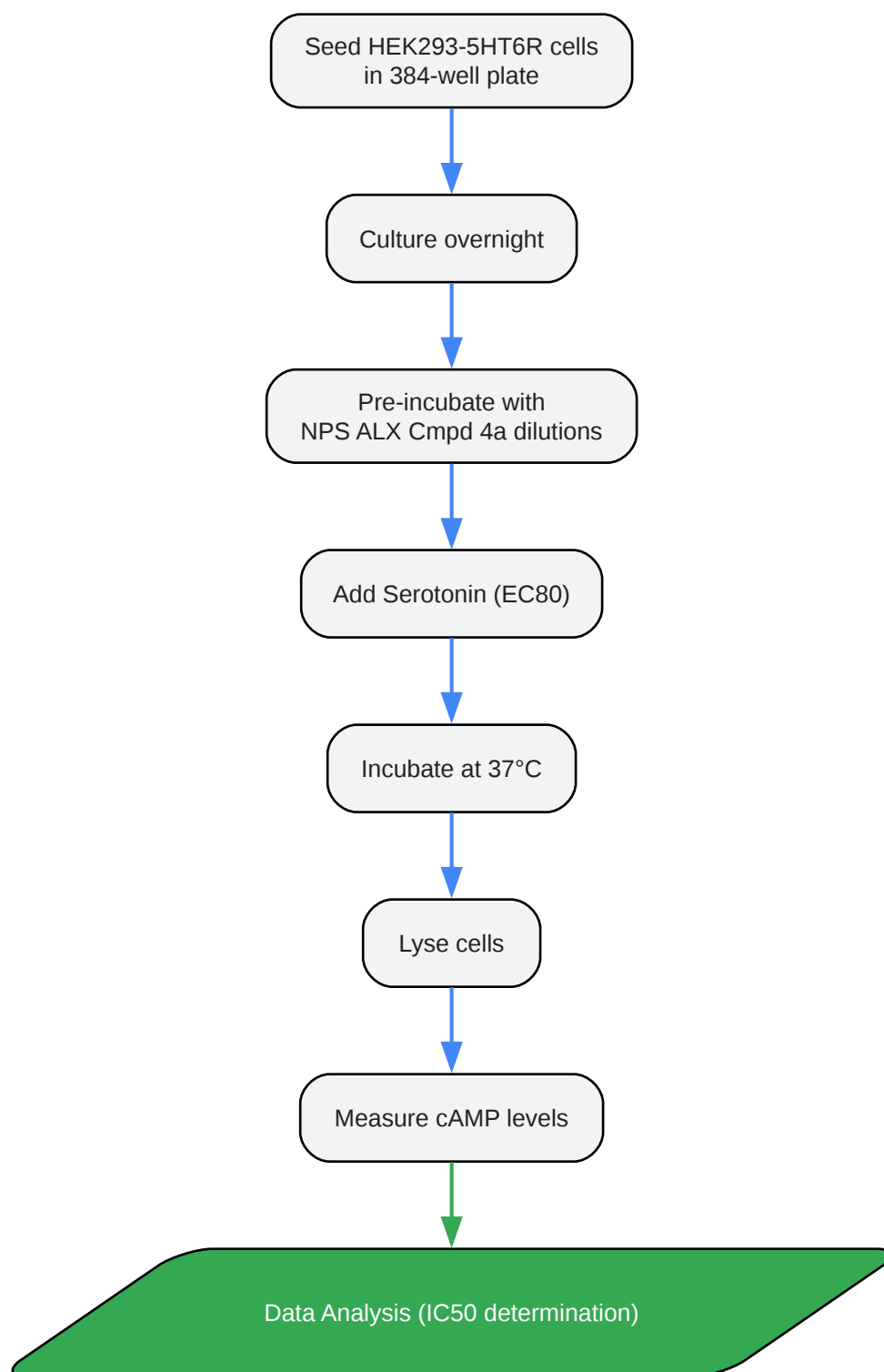
Chemical Properties of NPS ALX Compound 4a Dihydrochloride

Property	Value	Reference
Molecular Weight	504.47	
Molecular Formula	C25H25N3O2S.2HCl	
Purity	≥99%	

Signaling Pathways

The 5-HT6 receptor, a G-protein coupled receptor (GPCR), primarily signals through the Gs alpha subunit, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP). However, it can also engage in non-canonical signaling through other pathways, such as the Extracellular signal-regulated kinase (ERK) and Protein Kinase B (Akt) pathways. **NPS ALX Compound 4a**, as an antagonist, blocks these downstream effects by preventing serotonin from binding to the receptor.





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References

- 1. bocsci.com [bocsci.com]
- 2. NPS ALX Compound 4a hydrochloride(1:1) | CymitQuimica [cymitquimica.com]
- 3. NPS ALX Compound 4a dihydrochloride[T12262L|TargetMol | United States | Manufacturer | TargetMol Chemicals Inc. [chemicalbook.com]
- 4. rndsystems.com [rndsystems.com]
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